

Comparison of n-alkyl substituted ethylenediamines as ligands

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Compound of Interest

Compound Name: *N,N-di-n-Butylethylenediamine*

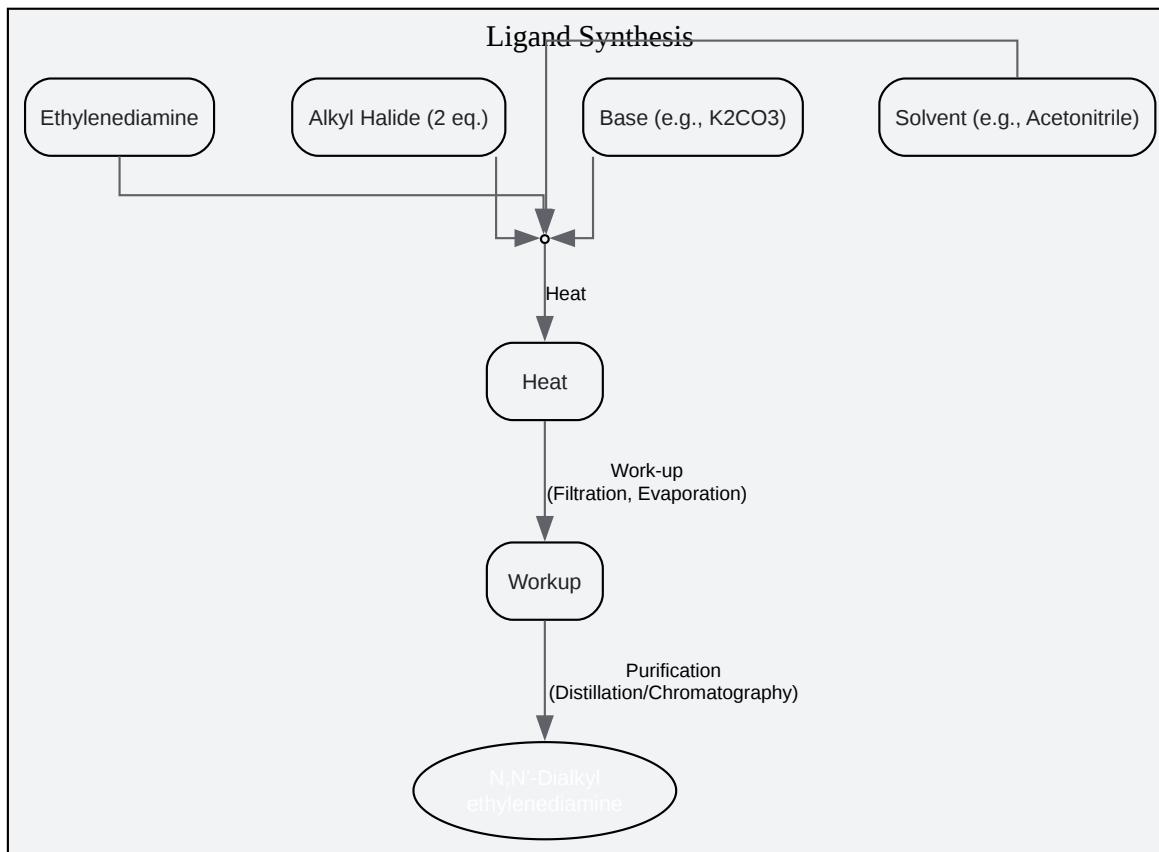
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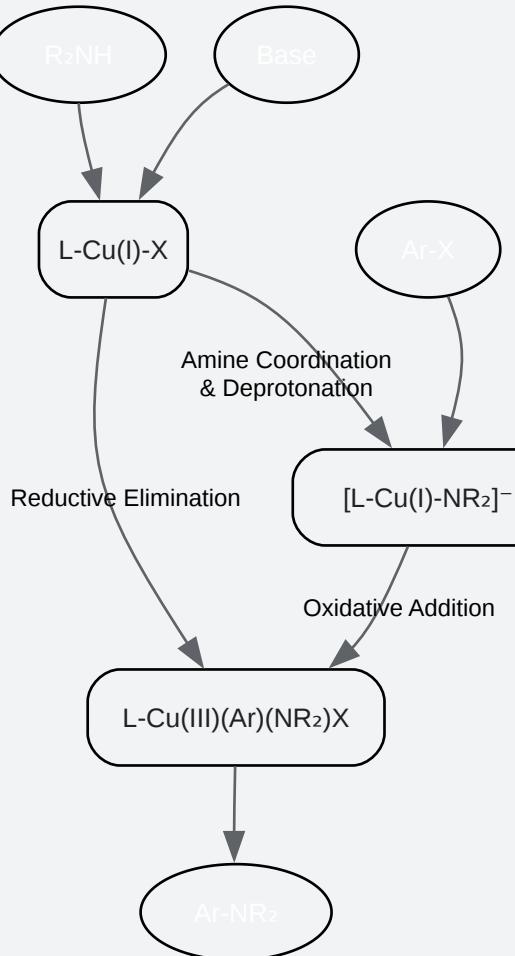
Ligand Synthesis

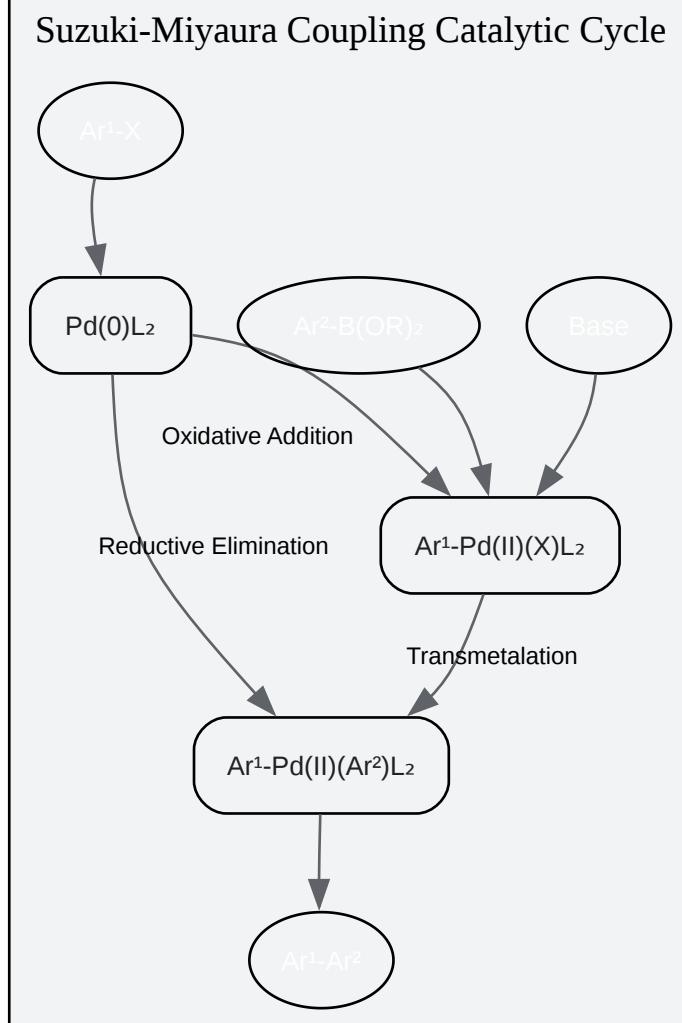
N-alkyl substituted ethylenediamines can be synthesized through various methods. A common and efficient route is the direct N-alkylation of ethylenediamine with alkyl halides. Another prevalent method involves Michael addition of an amine to an α,β -unsaturated compound, followed by hydrazinolysis and Curtius rearrangement, which is particularly useful for creating N-substituted and N,N-disubstituted derivatives.^[1] The choice of synthetic route often depends on the desired substitution pattern (mono-, di-, tri-, or tetra-substituted) and the nature of the alkyl group.

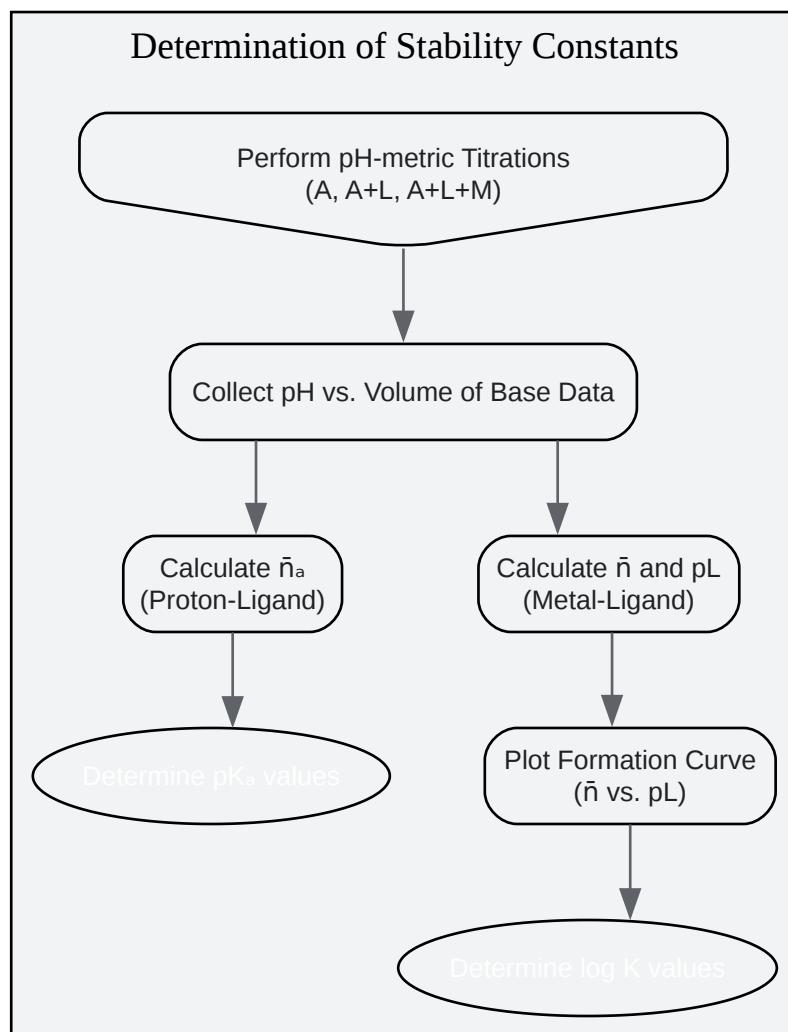
A generalized synthetic workflow for producing N,N'-dialkyl ethylenediamines is depicted below.



Ullmann C-N Coupling Catalytic Cycle







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References

- 1. [asianpubs.org \[asianpubs.org\]](http://asianpubs.org)
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